

2-Benzylxybenzyl alcohol safety and handling precautions

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Compound of Interest

Compound Name: 2-Benzylxybenzyl alcohol

Cat. No.: B1265460

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An In-depth Technical Guide to the Safety and Handling of **2-Benzylxybenzyl Alcohol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **2-Benzylxybenzyl alcohol** (CAS No: 3381-87-1). The following sections detail hazard identification, protective measures, emergency procedures, and toxicological data to ensure its safe use in a laboratory and research environment.

Hazard Identification and Classification

There are conflicting classifications regarding the hazards of **2-Benzylxybenzyl alcohol**.

Some suppliers classify it as not a hazardous substance or mixture under Regulation (EC) No 1272/2008.^[1] However, other sources indicate that it may cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).^[2]

Given this discrepancy, it is prudent to handle **2-Benzylxybenzyl alcohol** with a degree of caution, adhering to the more stringent safety precautions outlined in this guide. The substance is intended for laboratory use only.^{[3][4]}

Precautionary Statements:

- P261: Avoid breathing dust, fume, gas, mist, vapors, or spray.^[2]
- P264: Wash skin thoroughly after handling.^[2]

- P271: Use only outdoors or in a well-ventilated area.[\[2\]](#)
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[\[2\]](#)

Physical and Chemical Properties

The table below summarizes the known physical and chemical properties of **2-Benzylalcohol**.

Property	Value	Reference
CAS Number	3381-87-1	[1] [2] [3]
Molecular Formula	C ₁₄ H ₁₄ O ₂	[5]
Molecular Weight	214.26 g/mol	[3]
Appearance	Pale Yellow Solid	[3]
Purity	97%	[3]

Toxicological Information

The toxicological properties of **2-Benzylalcohol** have not been fully investigated.[\[6\]](#) [\[7\]](#) No specific quantitative data, such as LD50 values, are available for this compound. It is not listed as a known or anticipated carcinogen by NTP, IARC, ACGIH, or OSHA.[\[6\]](#)

For context, below is the toxicity data for the related compound, Benzyl Alcohol (CAS No: 100-51-6). It is important to note that this data is not for **2-Benzylalcohol** and should be used for reference purposes only.

Compound	Test	Value	Reference
Benzyl Alcohol	Oral LD50 (rat)	1230 mg/kg	[8]
Benzyl Alcohol	LD50 (mice, 4-hour)	1000 mg/kg	[9]
Benzyl Alcohol	LD50 (mice, 7-day)	650 mg/kg	[9]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimizing risk.

Handling:

- Handle in a well-ventilated place and, if necessary, use a local exhaust ventilation system.[1]
[5]
- Avoid contact with skin, eyes, and clothing.[1][6]
- Avoid the formation of dust and aerosols.[5]
- Wash hands and face thoroughly after handling.[1][6]
- Do not eat, drink, or smoke when using this product.[6]
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[5]

Storage:

- Keep containers tightly closed.[1][5][6]
- Store in a cool, dry, and well-ventilated area away from incompatible substances.[5][6][10]
- Some sources recommend storing under an inert gas.[1]
- Opened containers must be carefully resealed and kept upright to prevent leakage.[10]

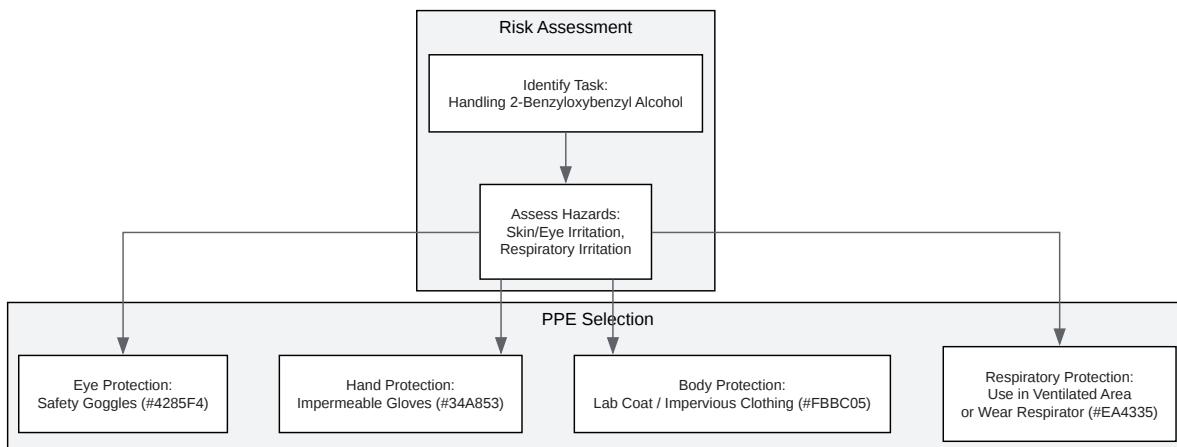
Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **2-Benzylxybenzyl alcohol**.

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[5]
- Skin Protection: Handle with chemical-impermeable gloves that have been inspected prior to use.[5][6] Wear fire/flame resistant and impervious clothing.[5]

- Respiratory Protection: If ventilation is inadequate, wear a suitable respirator.

Diagram 1: Personal Protective Equipment Workflow



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Diagram 1: PPE Selection Workflow

First Aid Measures

In case of exposure, follow these first aid procedures immediately.

- General Advice: Move out of the dangerous area and consult a physician. Show them the Safety Data Sheet.[2][6]
- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[2][5]
- In Case of Skin Contact: Take off all contaminated clothing immediately. Wash off with soap and plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice.[2][5]

- In Case of Eye Contact: Rinse cautiously with pure water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. If eye irritation persists, get medical advice.[2][5][7]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[2][5]

Fire-Fighting and Accidental Release Measures

Fire-Fighting:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[2][5]
- Specific Hazards: Carbon oxides may be generated during a fire.[2]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear for firefighting if necessary.[2][5]

Accidental Release:

- Personal Precautions: Wear appropriate protective equipment and keep unprotected personnel away. Ensure adequate ventilation and remove all sources of ignition.[2][6]
- Environmental Precautions: Prevent the chemical from entering drains, waterways, or soil.[5][6]
- Containment and Cleaning Up: Sweep up or vacuum the spillage and collect it in suitable, closed containers for disposal. Use spark-proof tools and explosion-proof equipment.[2][5]

Diagram 2: Chemical Spill Response Workflow

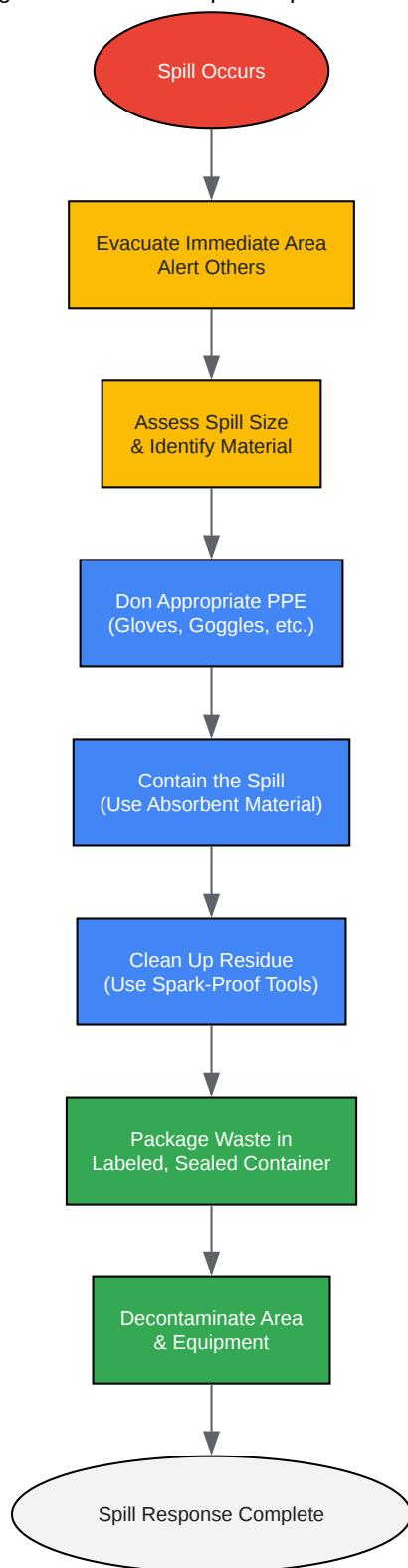
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Diagram 2: Chemical Spill Response Workflow

Experimental Protocols for Safety Data

Detailed experimental protocols for determining the toxicological and physical hazard properties of **2-Benzylxybenzyl alcohol** are not provided in standard Safety Data Sheets. These properties are typically determined using standardized methodologies established by organizations such as the Organisation for Economic Co-operation and Development (OECD) or the National Institute for Occupational Safety and Health (NIOSH).

For example, acute oral toxicity (LD50) is often determined using OECD Test Guideline 423, which involves administering the substance to fasted animals and observing them for a set period for signs of toxicity and mortality. Skin and eye irritation studies generally follow OECD Guidelines 404 and 405, respectively, which involve applying the substance to the skin or eyes of test animals and grading the resulting irritation over time. Flash point is determined using standardized apparatus and methods like the Pensky-Martens closed-cup test (ASTM D93).

Researchers requiring detailed experimental data would need to consult specialized toxicological studies or commission testing from a certified laboratory.

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